

A Comprehensive Technical Guide to Desmethyl Erlotinib-d4-1

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Compound of Interest

Compound Name: Desmethyl Erlotinib-d4-1

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Introduction

Desmethyl Erlotinib-d4-1, a deuterated analog of Desmethyl Erlotinib (also known as OSI-420), serves as a critical internal standard for the quantitative analysis of Erlotinib's primary active metabolite in various biological matrices. Erlotinib is a potent epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer and other malignancies. The metabolic conversion of Erlotinib to Desmethyl Erlotinib is a key pharmacological pathway, making the accurate measurement of this metabolite essential for pharmacokinetic and therapeutic drug monitoring studies. The incorporation of four deuterium atoms in **Desmethyl Erlotinib-d4-1** provides a distinct mass shift, enabling precise quantification by mass spectrometry while maintaining similar physicochemical properties to the endogenous analyte.

Chemical and Physical Properties

The fundamental properties of **Desmethyl Erlotinib-d4-1** are summarized below, providing a direct comparison with its non-deuterated counterpart, Desmethyl Erlotinib.

Property	Desmethyl Erlotinib-d4-1	Desmethyl Erlotinib
CAS Number	2012598-45-5[1][2][3]	183321-86-0[4][5]
Molecular Formula	C ₂₁ H ₁₇ D ₄ N ₃ O ₄	C ₂₁ H ₂₁ N ₃ O ₄ [4][5]
Molecular Weight	383.43[2]	379.4[4][5]
Purity	≥98%	≥98%[5][6]
Appearance	Crystalline solid	Crystalline solid[6]
Storage	-20°C[6]	-20°C[6]
Synonyms	Demethyl erlotinib-d4-1; OSI-420-d4-1 free base; CP-373420-d4-1[1]	CP 473,420; O-Desmethyl Erlotinib; OSI-420[4]

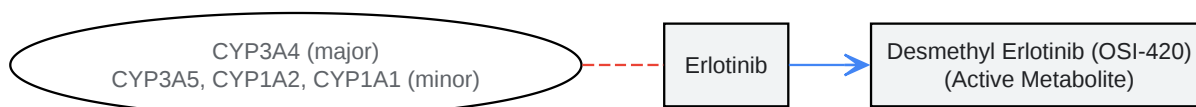
Solubility Data

The solubility of Desmethyl Erlotinib in various solvents provides a reference for the preparation of stock solutions and experimental formulations. The deuterated form is expected to have very similar solubility characteristics.

Solvent	Solubility (Desmethyl Erlotinib)
Dimethylformamide (DMF)	50 mg/mL[4][6]
Dimethyl sulfoxide (DMSO)	25 mg/mL[4][6]
Ethanol	0.25 mg/mL[4][6]
1:9 solution of DMF:PBS (pH 7.2)	0.1 mg/mL[4][6]

Metabolic Pathway of Erlotinib

Erlotinib undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes, with CYP3A4 being the major contributor.[7][8] The O-demethylation of one of the two methoxyethoxy side chains of Erlotinib results in the formation of its pharmacologically active metabolite, Desmethyl Erlotinib (OSI-420).[7][9]



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Caption: Metabolic conversion of Erlotinib to Desmethyl Erlotinib.

Experimental Protocols

Preparation of Stock Solutions

For analytical and in vitro experiments, a stock solution of **Desmethyl Erlotinib-d4-1** is typically prepared in a high-purity organic solvent.

Materials:

- **Desmethyl Erlotinib-d4-1** solid
- Dimethyl sulfoxide (DMSO), analytical grade
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes

Procedure:

- Allow the vial of **Desmethyl Erlotinib-d4-1** to equilibrate to room temperature before opening.
- Weigh the required amount of the solid compound.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the solid is completely dissolved.

- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term stability.

In Vivo Formulation Preparation

For pharmacokinetic studies in animal models, **Desmethyl Erlotinib-d4-1** can be formulated for oral or parenteral administration. The following is an example of a formulation for intraperitoneal injection.

Materials:

- **Desmethyl Erlotinib-d4-1** stock solution in DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl in sterile water)

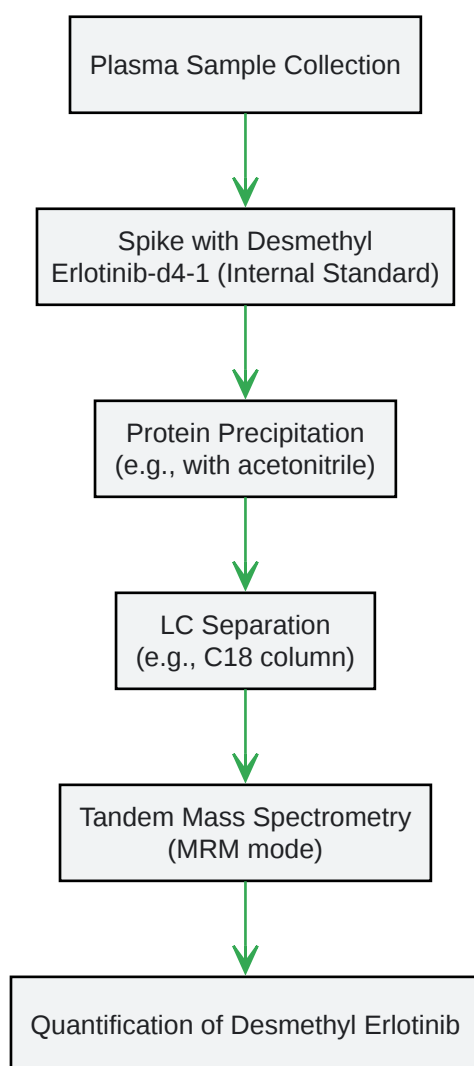
Procedure:

- Calculate the required volume of the **Desmethyl Erlotinib-d4-1** stock solution based on the desired final concentration and dosing volume.
- In a sterile tube, add the calculated volume of the DMSO stock solution.
- Add PEG300 to the DMSO solution (e.g., in a 1:4 ratio of DMSO to PEG300). Mix thoroughly until a clear solution is obtained.
- Add Tween 80 to the mixture (e.g., 5% of the total volume) and mix well.
- Finally, add saline to reach the final desired volume and concentration. The final solvent composition could be, for example, 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.^[10]
- This formulation should be prepared fresh before each use.

Quantitative Analysis by LC-MS/MS

Desmethyl Erlotinib-d4-1 is primarily used as an internal standard for the quantification of Desmethyl Erlotinib in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Workflow:



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Caption: Workflow for LC-MS/MS quantification of Desmethyl Erlotinib.

Protocol Outline:

- **Sample Preparation:** A known amount of **Desmethyl Erlotinib-d4-1** internal standard is added to the plasma samples, standards, and quality controls. Proteins are then precipitated using a solvent like acetonitrile.[11][12]
- **Chromatographic Separation:** The supernatant is injected into an LC system equipped with a reverse-phase column (e.g., C18). A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid) is used to separate the analyte from other matrix components.[12][13]
- **Mass Spectrometric Detection:** The eluent is introduced into a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both Desmethyl Erlotinib and **Desmethyl Erlotinib-d4-1** are monitored.
- **Quantification:** A calibration curve is generated by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. The concentration of Desmethyl Erlotinib in the unknown samples is then determined from this curve.

Conclusion

Desmethyl Erlotinib-d4-1 is an indispensable tool for researchers and clinicians involved in the study of Erlotinib pharmacology. Its use as an internal standard ensures the accuracy and reliability of quantitative methods, which are crucial for understanding the drug's metabolism, pharmacokinetics, and for optimizing patient therapy. The detailed information and protocols provided in this guide serve as a valuable resource for the effective application of **Desmethyl Erlotinib-d4-1** in a research setting.

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References

- 1. Desmethyl Erlotinib-d4-1 | Isotope-Labeled Compounds | 2012598-45-5 | Invivochem [invivochem.com]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. ClinPGx [clinpgx.org]
- 8. Erlotinib - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Metabolism and excretion of erlotinib, a small molecule inhibitor of epidermal growth factor receptor tyrosine kinase, in healthy male volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. diva-portal.org [diva-portal.org]
- 12. Liquid chromatography-tandem mass spectrometric assay for therapeutic drug monitoring of the EGFR inhibitors afatinib, erlotinib and osimertinib, the ALK inhibitor crizotinib and the VEGFR inhibitor nintedanib in human plasma from non-small cell lung cancer patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Development and clinical application of a liquid chromatography-tandem mass spectrometry-based assay to quantify eight tyrosine kinase inhibitors in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
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